

Sichere Entsorgungsverfahren für Wofapyrin in Forschungsumgebungen

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Wofapyrin

Cat. No.: B611819

[Get Quote](#)

Für Forscher, Wissenschaftler und Fachleute in der Arzneimittelentwicklung ist die verantwortungsvolle Handhabung und Entsorgung von chemischen Verbindungen von größter Bedeutung. Dieses Dokument bietet wesentliche Sicherheits- und Logistikinformationen sowie schrittweise Anleitungen für die ordnungsgemäße Entsorgung von **Wofapyrin** und seinen Bestandteilen, um die Sicherheit im Labor zu gewährleisten und die Umwelt zu schützen.

Wofapyrin ist ein Kombinationspräparat, das die Wirkstoffe Phenylbutazon und Aminophenazon (auch als 4-Aminoantipyrin bekannt) enthält. Aufgrund der gefährlichen Eigenschaften dieser Verbindungen muss **Wofapyrin**-Abfall als gefährlicher pharmazeutischer Abfall behandelt werden.

Gefahren- und Sicherheitsdaten

Vor der Entsorgung ist es unerlässlich, die mit den Wirkstoffen von **Wofapyrin** verbundenen Gefahren zu verstehen. Die folgende Tabelle fasst die wichtigsten Gefahrenklassifizierungen zusammen.

Eigenschaft	Phenylbutazon	Aminophenazon (4-Aminoantipyrin)
CAS-Nummer	50-33-9[1]	83-07-8[2]
GHS-Gefahrenhinweise	H302: Gesundheitsschädlich bei Verschlucken. H319: Verursacht schwere Augenreizung.[3]	H302: Gesundheitsschädlich bei Verschlucken. H315: Verursacht Hautreizungen. H319: Verursacht schwere Augenreizung. H335: Kann die Atemwege reizen.[2]
Sicherheitshinweise	P264: Nach Gebrauch Haut gründlich waschen. P270: Bei Gebrauch nicht essen, trinken oder rauchen. P280: Augenschutz/Gesichtsschutz tragen. P301 + P312: BEI VERSCHLUCKEN: Bei Unwohlsein GIFTINFORMATIONSZENTRUM/Arzt anrufen. P305 + P351 + P338: BEI KONTAKT MIT DEN AUGEN: Einige Minuten lang behutsam mit Wasser spülen. Eventuell vorhandene Kontaktlinsen nach Möglichkeit entfernen. Weiter spülen. P337 + P313: Bei anhaltender Augenreizung: Ärztlichen Rat einholen/ärztliche Hilfe hinzuziehen. P501: Inhalt/Behälter einer zugelassenen Abfallentsorgungsanlage zuführen.[3]	P280: Schutzhandschuhe/Schutzkleidung/Augenschutz/Gesichtsschutz tragen. P301 + P330 + P331: BEI VERSCHLUCKEN: Mund ausspülen. KEIN Erbrechen herbeiführen. P302 + P352: BEI BERÜHRUNG MIT DER HAUT: Mit viel Wasser und Seife waschen. P304 + P340: BEI EINATMEN: Die Person an die frische Luft bringen und für ungehinderte Atmung sorgen. P312: Bei Unwohlsein GIFTINFORMATIONSZENTRUM oder Arzt anrufen.

Unmittelbare Sicherheitsvorkehrungen

Vor Beginn der Entsorgungsmaßnahmen sind folgende Sicherheitsvorkehrungen zu treffen:

- **Persönliche Schutzausrüstung (PSA):** Tragen Sie immer geeignete PSA, einschließlich Schutzbrille, chemikalienbeständige Handschuhe und einen Laborkittel.
- **Belüftung:** Arbeiten Sie in einem gut belüfteten Bereich oder unter einem Abzug, um das Einatmen von Stäuben zu vermeiden.
- **Verschüttungen:** Halten Sie geeignetes Material zur Aufnahme von Verschüttungen bereit. Wischen Sie verschüttetes Material auf oder nehmen Sie es mit Absorptionsmaterial auf und sammeln Sie es in einem geeigneten Behälter für die Entsorgung.

Detailliertes Entsorgungsprotokoll

Die Entsorgung von **Wofapyrin**-Abfällen muss systematisch und in Übereinstimmung mit den institutionellen und gesetzlichen Vorschriften erfolgen.

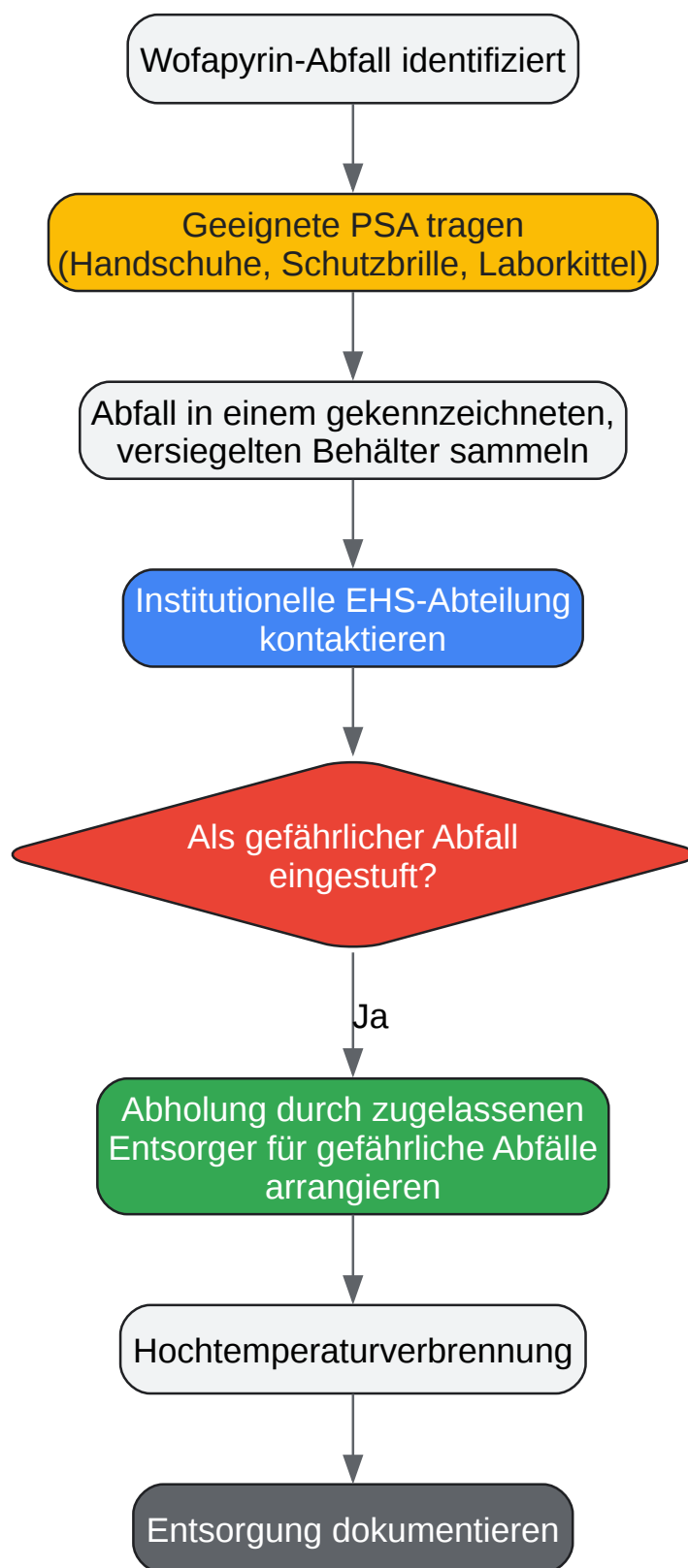
Schritt 1: Abfallidentifizierung und -trennung Klassifizieren Sie alle **Wofapyrin**-Reste, kontaminierten Materialien (z. B. PSA, Pipettenspitzen) und leeren Behälter als gefährlichen pharmazeutischen Abfall. Dieser Abfall muss getrennt vom normalen Labor- oder Hausmüll gesammelt werden.

Schritt 2: Kontakt mit der Abteilung für Umwelt, Gesundheit und Sicherheit (EHS) Wenden Sie sich an die EHS-Abteilung oder eine gleichwertige Abteilung Ihrer Einrichtung, um spezifische Anweisungen und Unterstützung zu erhalten. Die EHS-Abteilung kann Auskunft über die spezifischen Vorschriften und die von der Einrichtung zugelassenen Entsorgungswege geben.

Schritt 3: Sichere Verpackung und Kennzeichnung

- **Abfallbehälter:** Sammeln Sie den Abfall in einem dafür vorgesehenen, auslaufsicheren und verschließbaren Behälter für gefährlichen Abfall.
- **Kennzeichnung:** Beschriften Sie den Behälter deutlich mit "Gefährlicher pharmazeutischer Abfall", dem Namen "**Wofapyrin**" (oder seinen Wirkstoffen Phenylbutazon und Aminophenazon) und dem Datum der Abfallerzeugung.

Schritt 4: Auswahl des Entsorgungsweges Die Entsorgung von **Wofapyrin** sollte niemals durch Einleiten in das Abwassersystem (Spüle oder Toilette) oder über den Hausmüll erfolgen, da dies zu einer Umweltbelastung führen kann. Die bevorzugte Methode ist die Verbrennung bei hohen Temperaturen durch ein zugelassenes Entsorgungsunternehmen.



[Click to download full resolution via product page](#)

Abbildung 1: Logischer Arbeitsablauf für die Entsorgung von **Wofapyrin**.

Schritt 5: Dokumentation Führen Sie genaue Aufzeichnungen über die entsorgten Mengen, das Datum und die Entsorgungsmethode. Diese Aufzeichnungen sind für die Einhaltung von Vorschriften und die institutionelle Nachweisführung unerlässlich.

Entsorgungsmethoden

Für pharmazeutische Abfälle wie **Wofapyrin** sind spezielle Entsorgungsmethoden erforderlich, um die Wirkstoffe zu zerstören und eine Freisetzung in die Umwelt zu verhindern.

- **Hochtemperaturverbrennung:** Dies ist die am häufigsten empfohlene Methode für pharmazeutische Abfälle. Die Verbrennung in einer speziellen Anlage für gefährliche Abfälle zerstört die chemischen Verbindungen vollständig und sicher. In Deutschland wird der Großteil des Restmülls, in den einige Medikamente entsorgt werden dürfen, verbrannt, wodurch die Wirkstoffe unschädlich gemacht werden. Gefährliche Arzneimittel müssen jedoch über spezielle Sammelstellen entsorgt werden.
- **Zugelassene Entsorgungsunternehmen:** Unternehmen, die auf die Entsorgung von gefährlichem und pharmazeutischem Abfall spezialisiert sind, gewährleisten die Einhaltung aller gesetzlichen Vorschriften, vom Transport bis zur endgültigen Vernichtung.
- **Rücknahmeprogramme:** Obwohl eher für Verbraucher gedacht, können einige institutionelle Programme oder kommunale Sammelstellen eine Option sein. In Deutschland bieten viele Apotheken und Schadstoffsammelstellen die Rücknahme alter Medikamente an.

Die Entsorgung von **Wofapyrin** und seinen Bestandteilen erfordert eine sorgfältige Planung und die Einhaltung strenger Sicherheitsprotokolle. Durch die Befolgung dieser Richtlinien können Forschungseinrichtungen die Sicherheit ihrer Mitarbeiter gewährleisten und ihre Umweltverantwortung wahrnehmen.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. vedco.com [vedco.com]
- 2. fishersci.co.uk [fishersci.co.uk]
- 3. merck.com [merck.com]
- To cite this document: BenchChem. [Sichere Entsorgungsverfahren für Wofapyrin in Forschungsumgebungen]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b611819#wofapyrin-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com